

Application Notes and Protocols for ML213 in Patch Clamp Electrophysiology

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Compound of Interest

Compound Name: ML213

Cat. No.: B1676641

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Introduction

ML213 is a potent and selective small-molecule activator of the voltage-gated potassium channels Kv7.2 (KCNQ2) and Kv7.4 (KCNQ4).[1][2] These channels, which are key components of the M-current, play a crucial role in regulating neuronal excitability by contributing to the resting membrane potential and dampening repetitive firing.[1] **ML213** acts as a pore-targeted activator, binding to a hydrophobic pocket that includes a conserved tryptophan residue (W236 in KCNQ2).[3][4][5] Its mechanism of action involves a hyperpolarizing shift in the voltage-dependence of channel activation, an increase in current amplitude, and a slowing of channel deactivation.[3] These properties make **ML213** a valuable pharmacological tool for investigating the physiological and pathophysiological roles of Kv7.2 and Kv7.4 channels in conditions such as epilepsy and chronic pain.

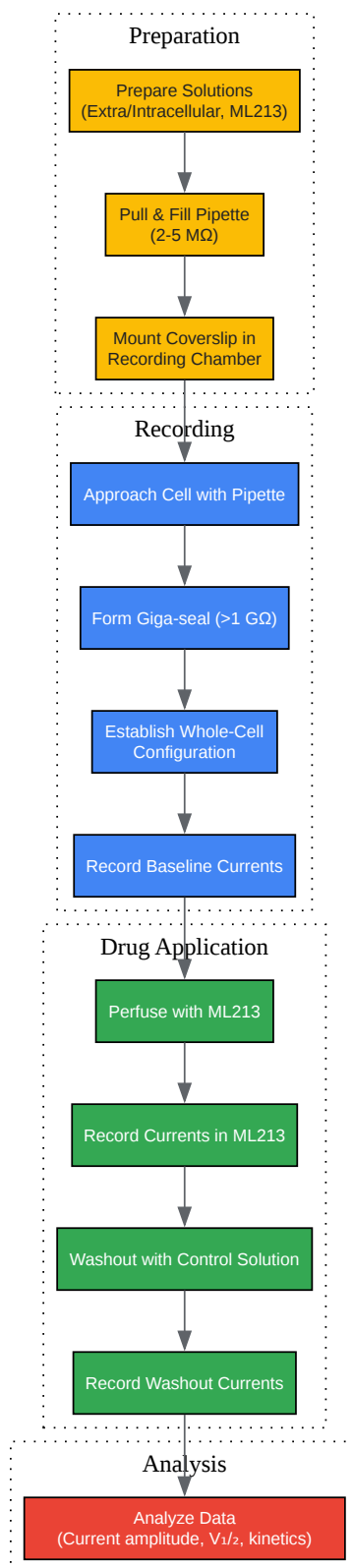
Quantitative Data Summary

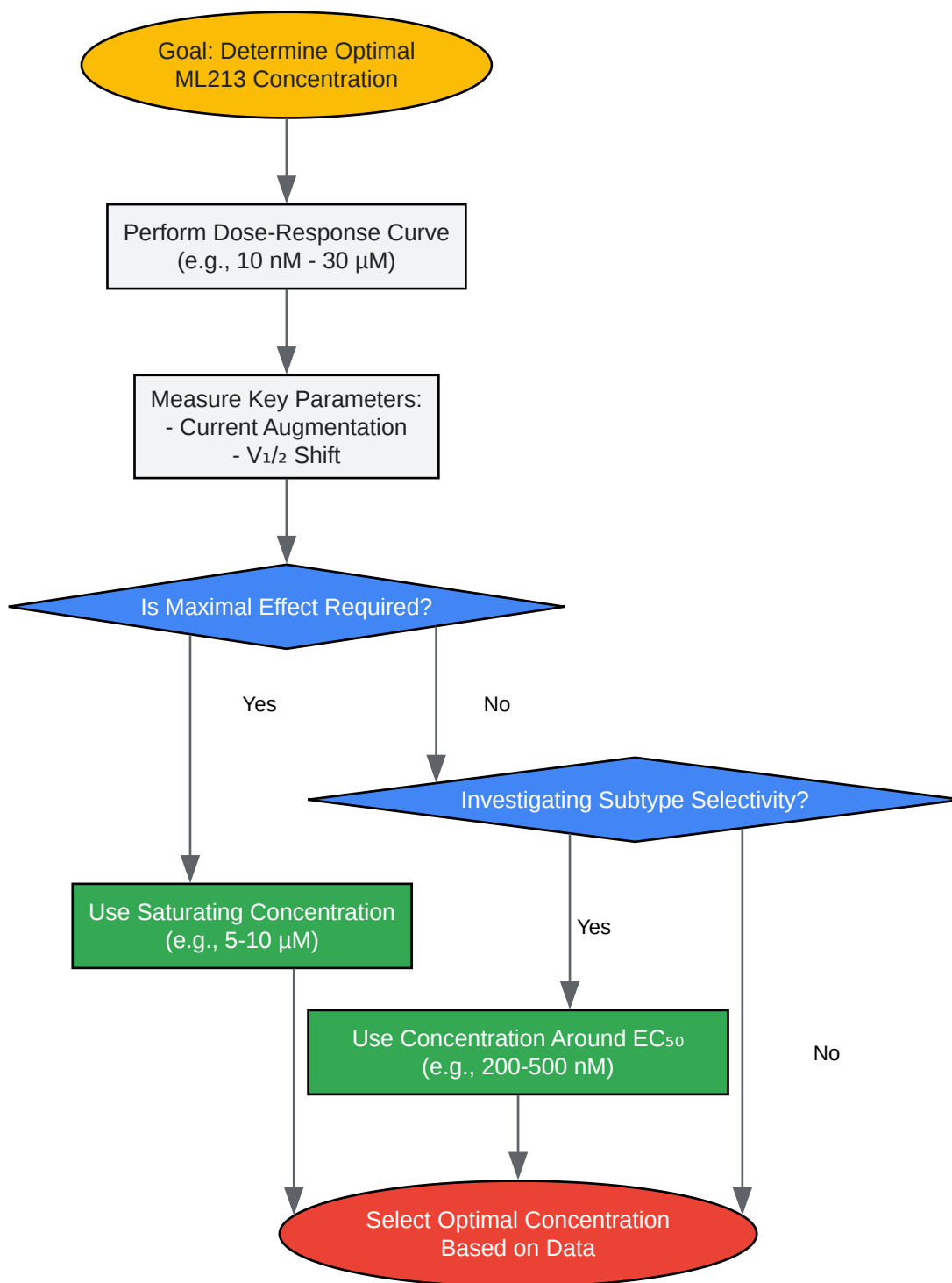
The following table summarizes the effective concentrations (EC₅₀) of **ML213** for various Kv7 channel subtypes as determined by patch clamp electrophysiology and other assays.

Channel Subtype	EC ₅₀ (Electrophysiology)	EC ₅₀ (Other Assays)	Notes	References
Kv7.2 (KCNQ2)	230 nM	359 nM (Tl ⁺ influx)	Potent activator.	[1]
Kv7.4 (KCNQ4)	510 nM	2400 nM (Tl ⁺ influx)	Selective activator.	[1]
Kv7.2/7.3 (KCNQ2/Q3)	370 nM	Not Reported	Activates heteromeric channels.	[1]
Kv7.5 (KCNQ5)	0.7 μM	Not Reported	Also shows activity at higher concentrations.	[2][6]
KCNQ2 ΔV _{1/2} Shift	340 ± 70 nM	Not Reported	Concentration for half-maximal shift in voltage dependence.	[1][2]

Signaling Pathway and Mechanism of Action

ML213 directly gates Kv7.2 and Kv7.4 channels, leading to an increase in potassium (K⁺) efflux. This hyperpolarizes the neuronal membrane, moving the membrane potential further from the threshold for action potential firing and thereby reducing neuronal excitability.





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